

Application Notes and Protocols for FR121196 in Cognitive Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: FR121196
CAS No.: 133920-65-7
Cat. No.: B1674003

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Introduction

FR121196, chemically identified as N-(4-acetyl-1-piperazinyl)-4-fluorobenzenesulfonamide, is a novel cognitive-enhancing agent that has demonstrated efficacy in preclinical models of memory impairment. These application notes provide a comprehensive overview of the reported dosages, relevant experimental protocols, and a proposed mechanism of action for **FR121196** in the context of cognitive research. The information is intended to guide researchers in designing and conducting in vivo studies to evaluate the procognitive effects of this compound.

Data Presentation: FR121196 Dosage for Cognitive Studies

The following table summarizes the quantitative data from a key study investigating the effects of **FR121196** on cognitive function in rats.

Animal Model	Cognitive Task	Dosage Range	Route of Administration	Observed Effects	Citation
Young Rats (with scopolamine-induced amnesia)	Passive Avoidance	0.1 - 10 mg/kg	Not explicitly stated, likely intraperitoneal (i.p.) or oral (p.o.)	Ameliorated memory retention failure with a bell-shaped dose-response curve.	[1]
Aged Rats (24-26 months old)	Passive Avoidance	0.1 - 10 mg/kg	Not explicitly stated, likely i.p. or p.o.	Ameliorated memory retention failure with a bell-shaped dose-response curve.	[1]
Young Rats (with nucleus basalis magnocellularis lesions)	Passive Avoidance	0.1 - 10 mg/kg	Not explicitly stated, likely i.p. or p.o.	Ameliorated memory retention failure with a bell-shaped dose-response curve.	[1]
Young Rats (with scopolamine-induced memory deficit)	Radial Arm Maze	Not specified, but effective	Not explicitly stated, likely i.p. or p.o.	Ameliorated the scopolamine-induced memory deficit with a bell-shaped dose-	[1]

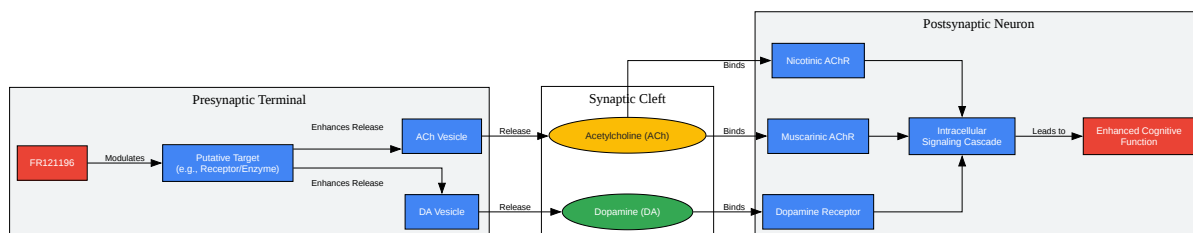
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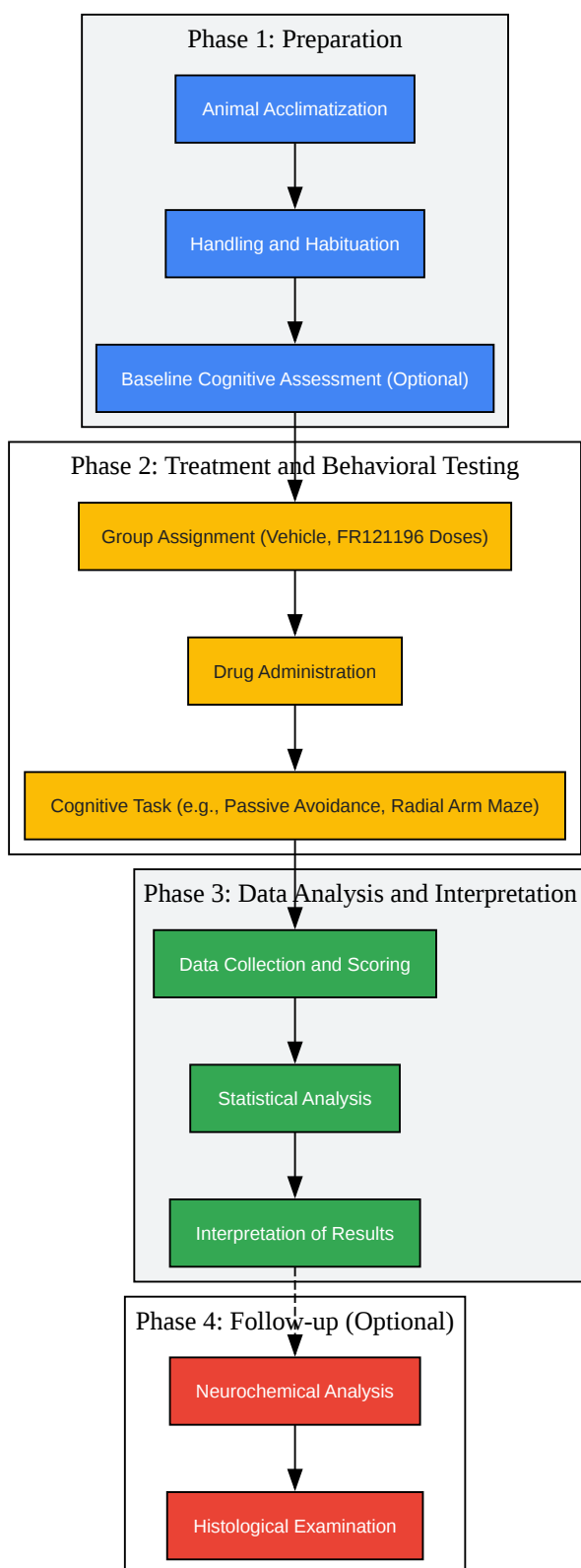
Rats	Locomotor Activity (Animex)	Up to 10 mg/kg	Not explicitly stated, likely i.p. or p.o.	Did not increase locomotor activities.	[1]
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Proposed Mechanism of Action

While the precise molecular target of **FR121196** has not been fully elucidated, initial research suggests its cognitive-enhancing effects are related to the modulation of cholinergic and dopaminergic neurotransmitter systems, which are critical for learning and memory. The bell-shaped dose-response curve observed in studies suggests a complex interaction with its target(s), where optimal effects are achieved within a specific concentration range.

Below is a diagram illustrating a hypothetical signaling pathway for a cognitive enhancer like **FR121196**, integrating its potential influence on both cholinergic and dopaminergic pathways to improve cognitive function.





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References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
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